

An In-depth Technical Guide to Mascaroside: Discovery, Origin, and Biological Evaluation

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Compound of Interest

Compound Name: *Mutabiloside*

Cat. No.: *B15595067*

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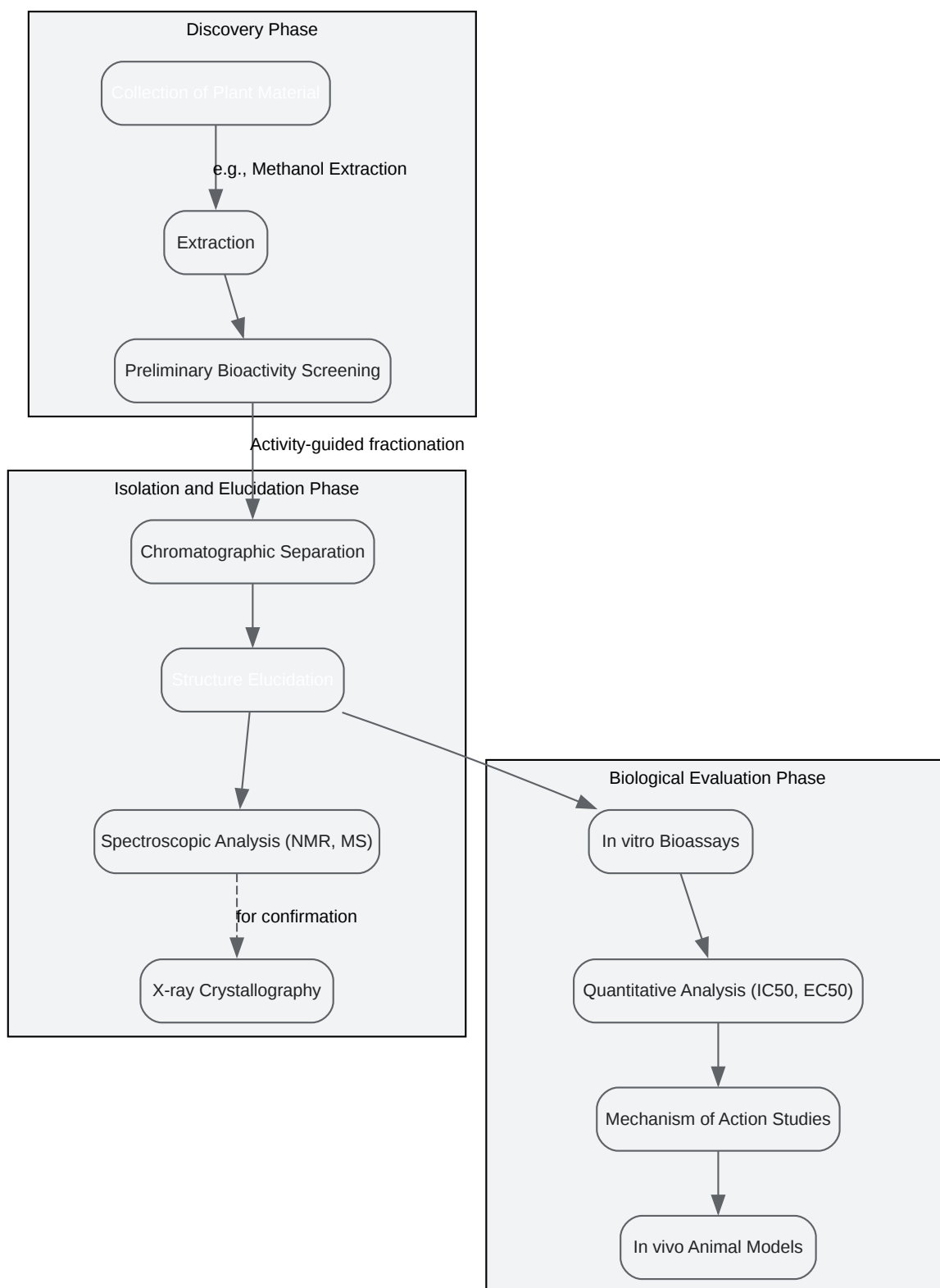
Introduction

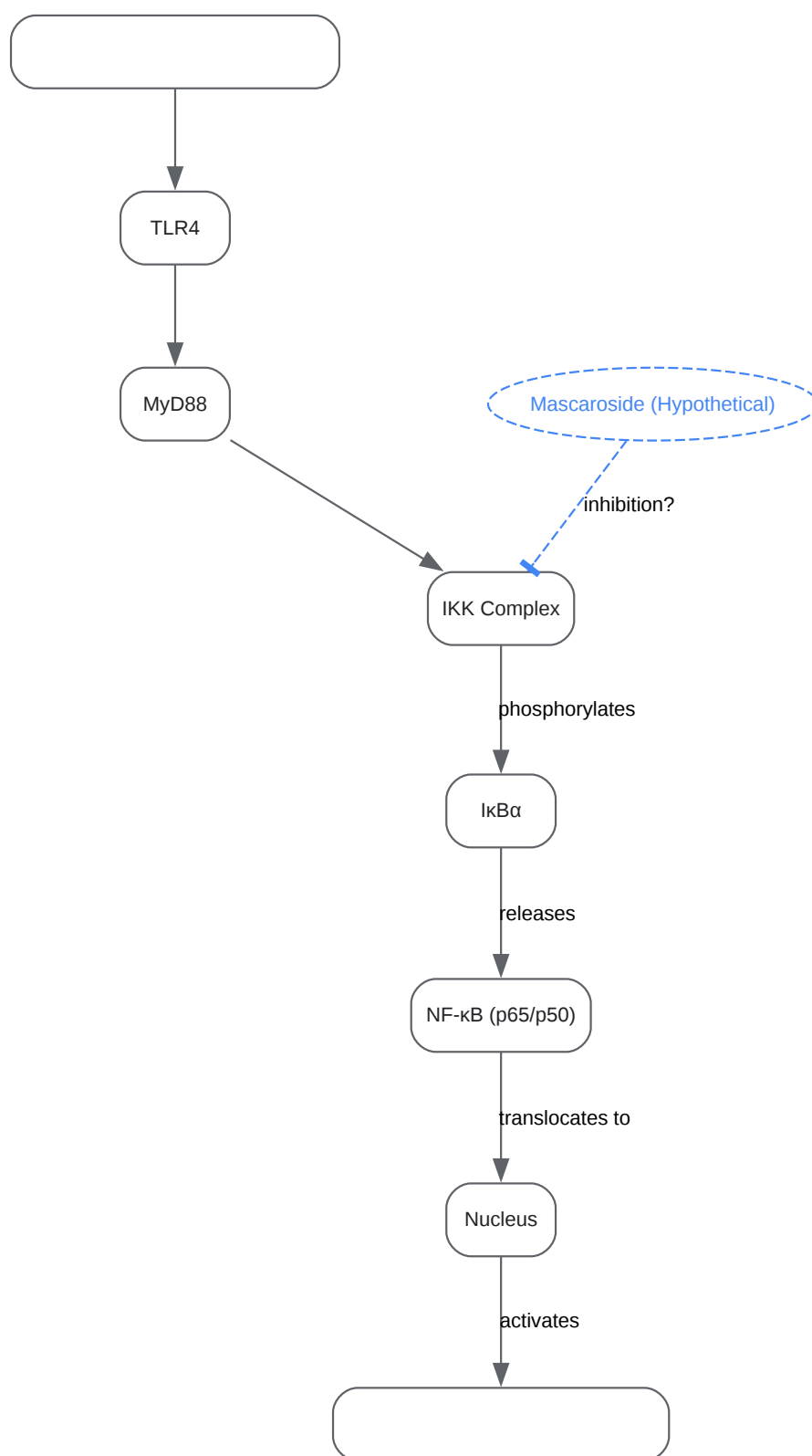
This technical guide provides a comprehensive overview of Mascaroside, a diterpenoid glycoside of the ent-kaurane type. The initial search for "**Mutabiloside**" did not yield any publicly available information, suggesting that it may be a trivial name, a newly discovered compound not yet in the public domain, or a possible misspelling. Extensive database searches indicate that "Mascaroside" is a closely related and documented compound, which will be the focus of this guide. This document details its discovery, natural origin, and the current state of knowledge regarding its biological activities, presented with a focus on quantitative data, experimental protocols, and potential signaling pathway interactions.

Discovery and Origin

Mascaroside was first isolated from the beans of the Malagasy coffee species, *Coffea vianneyi*.^[1] Its structure was elucidated using spectroscopic methods and confirmed by X-ray analysis.^[1] Mascaroside is a diterpene of the (-)-kaurene type, featuring a β -glucose unit attached to C-17.^[1] Subsequently, several analogues, namely Mascarosides I-V, have been isolated from both green and roasted Arabica coffee beans (*Coffea arabica*) from the Yunnan province of China.^[1]

The general workflow for the discovery and characterization of a novel natural product like Mascaroside is depicted below.





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References

- 1. Ent-Kaurane Diterpenoids from Coffea Genus: An Update of Chemical Diversity and Biological Aspects - PubMed [pubmed.ncbi.nlm.nih.gov]
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